

An In-depth Technical Guide to Epitulipinolide Diepoxide (C₁₇H₂₂O₆)

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Compound of Interest

Compound Name: *Epitulipinolide diepoxide*

Cat. No.: *B15597164*

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Abstract

Epitulipinolide diepoxide, a sesquiterpenoid lactone with the molecular formula C₁₇H₂₂O₆, is a natural product isolated from the leaves of the Tulip Tree (*Liriodendron tulipifera*). This compound has garnered significant interest within the scientific community due to its demonstrated biological activities, including antioxidative, chemopreventive, and cytotoxic effects against various cancer cell lines. Notably, recent studies have elucidated its role in inducing apoptosis in bladder cancer cells through the inhibition of the ERK/MAPK signaling pathway. This technical guide provides a comprehensive overview of the chemical properties, biological activities, and experimental protocols related to **Epitulipinolide diepoxide**, intended to serve as a valuable resource for researchers in the fields of natural product chemistry, oncology, and drug discovery.

Chemical Properties and Characterization

Epitulipinolide diepoxide is a structurally complex sesquiterpenoid characterized by the presence of two epoxide rings and a γ -lactone moiety. Its detailed chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C17H22O6	[1]
Molecular Weight	322.4 g/mol	[1]
CAS Number	39815-40-2	[2]
Appearance	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
SMILES	<chem>CC(=O)OC1CC2(C(O2)CCC3(C(O3)C4C1C(=C)C(=O)O4)C)C</chem>	[2]
Standard InChIKey	WVJZWGBZQIZLSZ- KLGRDHRDSA-N	[2]

Spectroscopic data for the structural elucidation of **Epitulipinolide diepoxide**, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), were first detailed by Dorskotch and El-Feraly in 1970. For a comprehensive analysis of the original characterization data, researchers are directed to this foundational study.

Biological Activities

Epitulipinolide diepoxide has demonstrated a range of biological activities, with a primary focus on its anticancer properties.

Cytotoxic Activity

The compound exhibits significant cytotoxic effects against several cancer cell lines. Quantitative data on its inhibitory concentrations (IC50) are presented below.

Cell Line	Cancer Type	IC50 (μM) at 48h	Reference
T24	Bladder Cancer	1.83	
5637	Bladder Cancer	3.25	
J82	Bladder Cancer	4.67	
A375	Malignant Melanoma	~10-20 (estimated)	

Induction of Apoptosis in Bladder Cancer Cells

Epitulipinolide diepoxide has been shown to induce apoptosis in human bladder cancer cell lines. This pro-apoptotic effect is mediated through the inhibition of the ERK/MAPK signaling pathway.

Antioxidative and Chemopreventive Activities

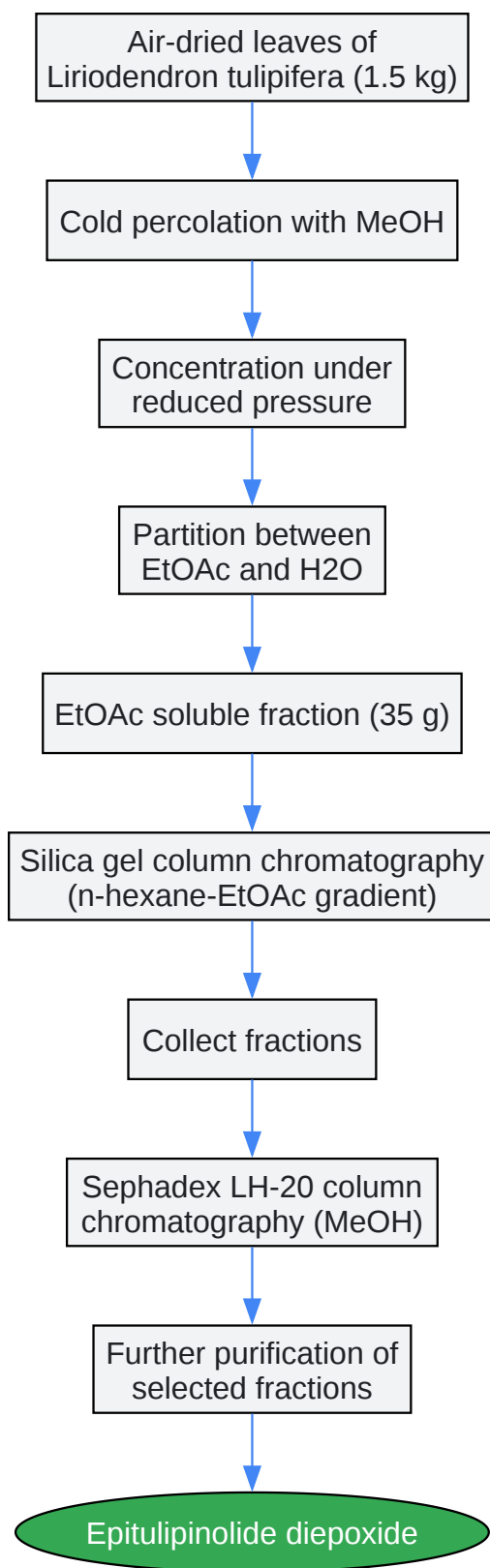
In addition to its cytotoxic effects, **Epitulipinolide diepoxide** possesses antioxidative and chemopreventive properties, which contribute to its potential as a therapeutic agent.[\[2\]](#)

Experimental Protocols

This section provides detailed methodologies for key experiments related to the study of **Epitulipinolide diepoxide**.

Isolation and Purification of Epitulipinolide Diepoxide

The following protocol is based on the method described for the isolation of **Epitulipinolide diepoxide** from the leaves of *Liriodendron tulipifera*.



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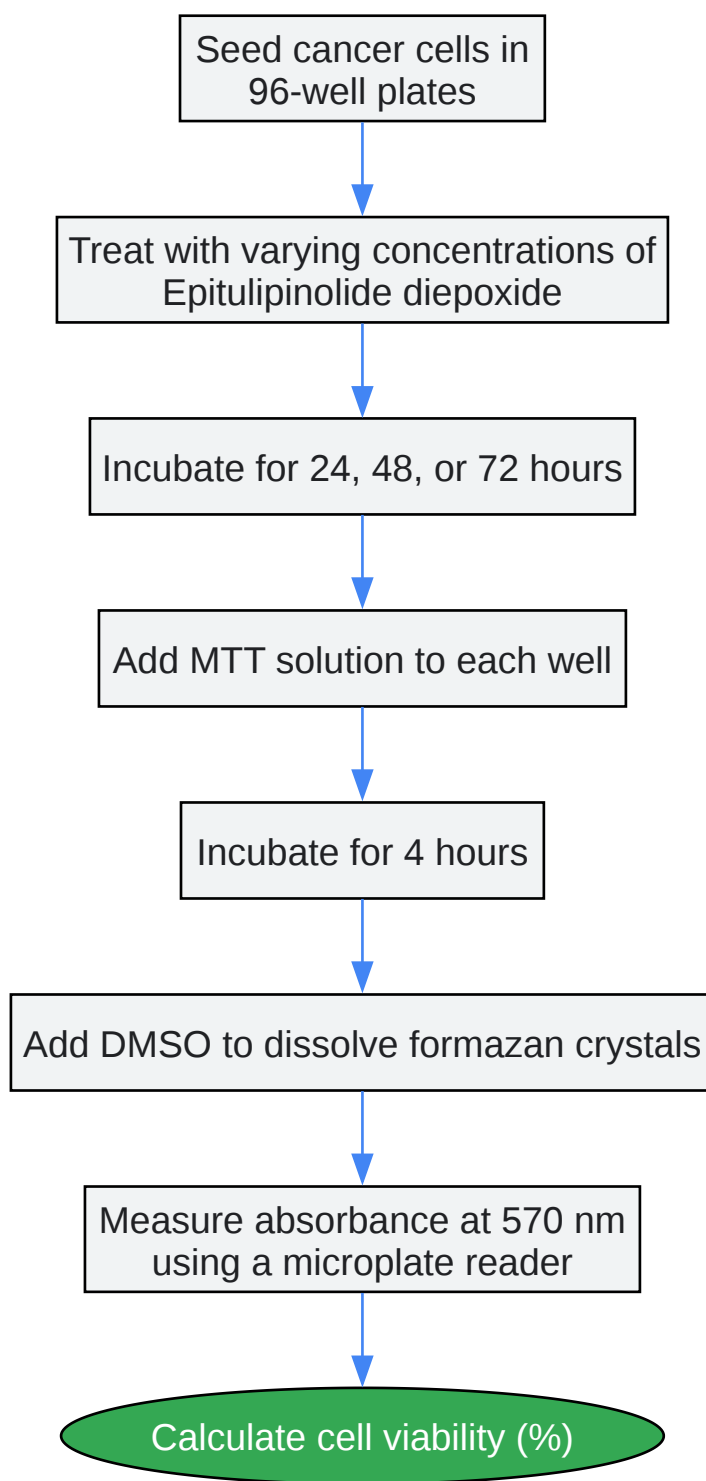
Caption: Workflow for the isolation of **Epitulipinolide diepoxide**.

Detailed Steps:

- **Extraction:** Air-dried and powdered leaves of *Liriodendron tulipifera* (1.5 kg) are percolated with methanol (MeOH) at room temperature.
- **Concentration:** The MeOH extract is concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with ethyl acetate (EtOAc). The EtOAc-soluble fraction is collected.
- **Column Chromatography (Silica Gel):** The EtOAc-soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and EtOAc.
- **Column Chromatography (Sephadex LH-20):** Fractions containing the compound of interest are further purified using Sephadex LH-20 column chromatography with MeOH as the eluent.
- **Final Purification:** The final purification is achieved through repeated chromatographic techniques to yield pure **Epitulipinolide diepoxide**.

Cell Viability Assay (MTT Assay)

This protocol outlines the methodology for assessing the cytotoxic effects of **Epitulipinolide diepoxide** on cancer cell lines.



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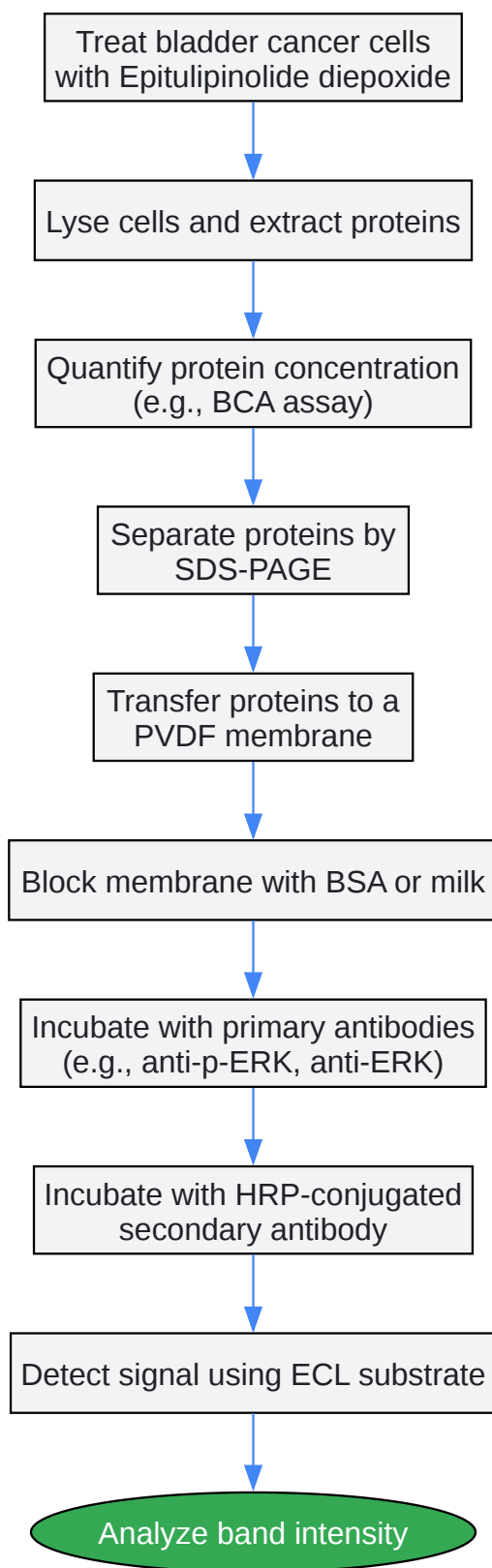
Caption: Workflow for the MTT cell viability assay.

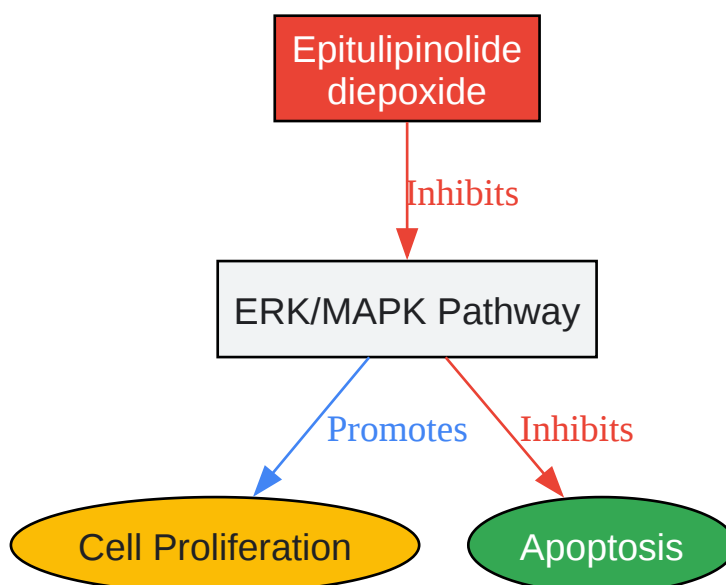
Detailed Steps:

- **Cell Seeding:** Cancer cells (e.g., T24, 5637, J82, A375) are seeded in 96-well plates at an appropriate density and allowed to adhere overnight.
- **Treatment:** The cells are treated with various concentrations of **Epitulipinolide diepoxide** dissolved in a suitable solvent (e.g., DMSO). A vehicle control (solvent only) is also included.
- **Incubation:** The treated cells are incubated for specific time points (e.g., 24, 48, 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **MTT Addition:** After the incubation period, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well.
- **Formazan Formation:** The plates are incubated for an additional 4 hours to allow for the formation of formazan crystals by viable cells.
- **Solubilization:** The medium is removed, and DMSO is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at 570 nm using a microplate reader.
- **Calculation:** Cell viability is calculated as a percentage relative to the vehicle-treated control cells.

Western Blot Analysis of the ERK/MAPK Pathway

This protocol is designed to investigate the effect of **Epitulipinolide diepoxide** on the phosphorylation status of key proteins in the ERK/MAPK signaling pathway.





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. pubs.acs.org [pubs.acs.org]
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